

# pencycuron residue trials in potatoes and rice

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## Compound Focus: Pencycuron

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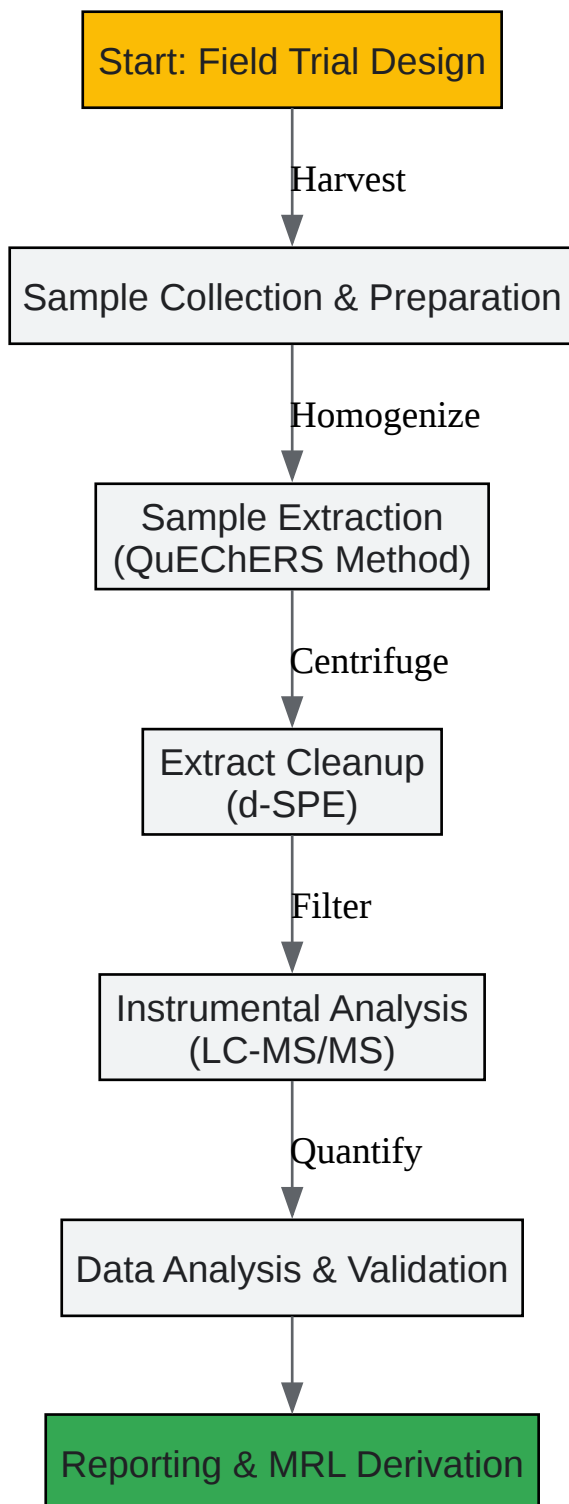
## Pencycuron Residue Trials in Potatoes

The following table summarizes the key data from residue trials for **pencycuron** in potatoes, based on an application to raise the Maximum Residue Level (MRL) in the European Union [1].

Trial Parameter	Details & Results
Applicant	Bayer CropScience [1]
Initial MRL	0.1 mg/kg [1]
Proposed MRL	0.2 mg/kg [1]
Residue Definition (Enforcement & Risk Assessment)	Parent pencycuron [1]
Use Pattern	Intended use in Northern Europe (NEU) and Southern Europe (SEU) [1]
Critical Residue Dataset	NEU trials (more critical data) [1]
Derived MRL Proposal	0.2 mg/kg [1]
Enforcement Method	Adequate analytical methods available [1]

## Experimental Protocols for Residue Analysis

The general workflow for a residue trial and analysis involves several critical stages, from designing the field trial to quantifying residues in the laboratory. While the EFSA opinion details the overall data requirements [1], a recent 2025 study on **pencycuron** in spinach provides a clear, validated methodology for soil and crop analysis that can serve as a reference protocol [2].



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*Figure 1: General workflow for pesticide residue analysis in crops.*

## Field Trial Design and Sample Collection

- **Plot Design:** Trials should be conducted in accordance with Good Experimental Practice (GEP). Plots are typically designed with replication (e.g., three replications per treatment) [2].
- **Application:** The pesticide is applied according to the intended Good Agricultural Practice (GAP). For **pencycuron**, this was an in-furrow application on potatoes [1].
- **Sample Collection:** Representative samples of the raw agricultural commodity (e.g., potato tubers) are harvested at maturity. For soil studies, samples are collected post-application and dried [2].

## Sample Preparation and Extraction (QuEChERS)

This is a standardized and widely used sample preparation method [2] [3].

- **Homogenization:** A 10.0 g portion of the homogenized sample is weighed.
- **Extraction:** The sample is added to a QuEChERS extraction kit (containing MgSO<sub>4</sub>, NaCl, Na<sub>2</sub>citrate, Na<sub>3</sub>citrate) along with 10 mL of acetonitrile (ACN). The mixture is vortexed, shaken vigorously (e.g., 200 rpm for 1 hour), and sonicated for 15 minutes to improve extraction efficiency [2].
- **Centrifugation:** The extract is centrifuged (e.g., 3000 g for 10 min at 4°C) to separate the organic layer [2].

## Extract Cleanup (d-SPE)

- **Purification:** An aliquot (e.g., 1 mL) of the supernatant is transferred to a dispersive Solid-Phase Extraction (d-SPE) kit (containing MgSO<sub>4</sub>, C18, and Primary Secondary Amine - PSA) [2].
- **Centrifugation and Filtration:** The purified extract is centrifuged again and filtered through a 0.20 µm syringe filter prior to analysis [2].

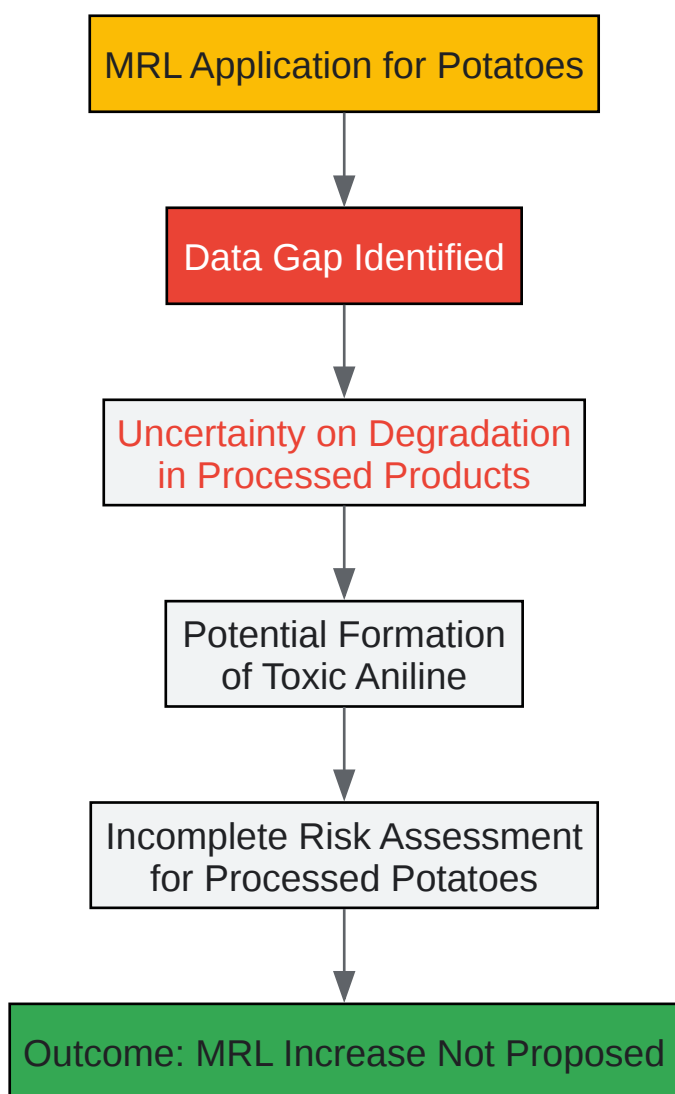
## Instrumental Analysis and Validation (LC-MS/MS)

- **Analysis:** Residues are quantified using **Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)**. This technique offers high sensitivity and selectivity for identifying and measuring **pencycuron** [2] [3].
- **Method Validation:** The analytical method must be validated to ensure reliability [2].
  - **Linearity:** Matrix-matched calibration curves should show excellent linearity ( $R^2 > 0.999$ ) [2].
  - **Recovery:** Studies at known fortification levels (e.g., 0.01 and 0.1 mg/kg) should demonstrate satisfactory recovery (e.g., 70-120%) [2].

- **Precision:** Results should have a low coefficient of variation (CV) [2].
- **Limit of Quantification (LOQ):** The lowest reliably quantified level. For **pencycuron** in plant matrices, this can be as low as 0.002 mg/kg [2].

## Key Findings and Regulatory Considerations

The EFSA assessment highlighted several critical points that are essential for researchers to understand the broader context of residue studies [1].



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Figure 2: Logical flow of the EFSA MRL application assessment.

- **Metabolism and Residue Definition:** New metabolism studies confirmed that the parent **pencycuron** is the major residue in tubers and remains the relevant residue for monitoring. However, the metabolite **pencycuron-PB-amine** was identified, and **aniline** was indicated as a potential degradation product, especially during processing [1].
- **The Processing Issue:** Residue trials showed that **pencycuron** degrades at temperatures used in food processing (e.g., baking, boiling). Since the identity and quantity of the resulting degradation products (like the toxic compound aniline) were not fully elucidated, EFSA could not define a residue for processed products or establish processing factors [1].
- **Consumer Risk Assessment Outcome:** An indicative risk assessment using only parent **pencycuron** residues in **unprocessed potatoes** showed no intake concerns. However, because potatoes are consumed **after processing** and the risk from degradation products like aniline could not be assessed, EFSA concluded that the data were insufficient and **did not propose raising the MRL** [1] [4].
- **Toxicological Reference Values:**
  - **Pencycuron:** ADI = 0.2 mg/kg body weight per day. ARfD deemed unnecessary [1].
  - **Aniline:** No EU ADI or ARfD established. EFSA used a Benchmark Dose Level (BMDL<sub>10</sub>) of 29-35 mg/kg bw per day from a previous assessment [1].

## Research Gaps and Future Directions

- **Rice Residue Data:** The available search results did not contain specific residue trial data for rice. Future studies should focus on generating this data for a complete profile.
- **Processing Studies:** Further research is critically needed to fully elucidate the identity, magnitude, and toxicity of **pencycuron** degradation products formed during the cooking and processing of all relevant crops, including potatoes and rice [1].
- **Comprehensive MRL Review:** EFSA noted that a full review of **pencycuron** residues, considering all authorized uses on feed crops and their potential carry-over into animal products, should be performed under the ongoing MRL review program [1].

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